

Personal protective equipment for handling N-(2,5-dichlorophenyl)benzenesulfonamide

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Compound of Interest

Compound Name: N-(2,5-dichlorophenyl)benzenesulfonamide

Cat. No.: B401549

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Essential Safety and Handling Guide for N-(2,5-dichlorophenyl)benzenesulfonamide

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-(2,5-dichlorophenyl)benzenesulfonamide**. The following procedures are based on best practices for handling similar chemical compounds, as a specific Safety Data Sheet (SDS) for this compound was not located in the available resources.

Chemical and Physical Properties

A summary of key physical and chemical properties for **N-(2,5-dichlorophenyl)benzenesulfonamide** and related compounds is provided below. This information is crucial for understanding its behavior and potential hazards.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₂ H ₉ Cl ₂ NO ₂ S | [1] |
| Molecular Weight | 302.16 g/mol | [1] |
| Physical State | Solid | [2][3] |
| Melting Point | 184 - 188 °C (for a related compound) | [2] |

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personal safety when handling **N-(2,5-dichlorophenyl)benzenesulfonamide**. The following table outlines the recommended PPE based on general laboratory safety standards for handling potentially hazardous solid chemicals.[4][5][6]

| Body Part | Recommended PPE | Specifications |
|-------------|--|--|
| Eyes/Face | Safety glasses with side shields or chemical safety goggles. A face shield may be required for operations with a high risk of splashing. | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3] |
| Hands | Chemical-resistant gloves (e.g., nitrile, neoprene). | Inspect gloves prior to use and dispose of them properly after handling. |
| Body | Laboratory coat or a disposable chemical-resistant coverall. | Should be worn at all times in the laboratory. |
| Respiratory | A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated. | Use in a well-ventilated area, preferably within a chemical fume hood. |

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- **Engineering Controls:** Handle in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation of any dust or aerosols.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- **Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.[\[3\]](#)

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Waste Generation:

- Contaminated PPE (gloves, disposable lab coats).
- Empty containers.
- Residues from cleaning spills.
- Unused or expired product.

Disposal Procedure:

- **Segregation:** Collect all waste contaminated with **N-(2,5-dichlorophenyl)benzenesulfonamide** in a designated, labeled, and sealed container.

- Containerization: Use a chemically resistant container for waste collection.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Emergency Procedures

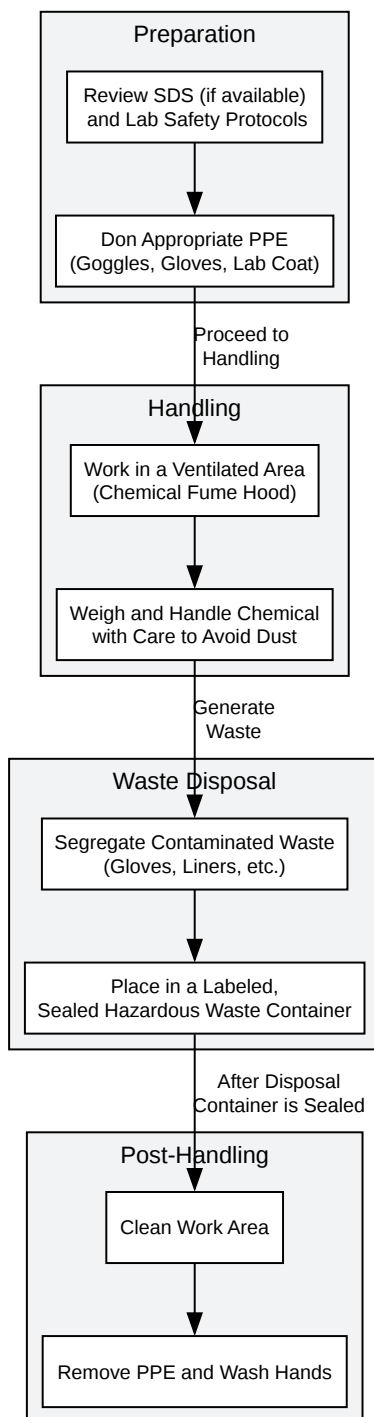
In the event of an emergency, follow these procedures:

| Emergency | Procedure |
|--------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [2] |
| Inhalation | Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. [3] [7] |

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **N-(2,5-dichlorophenyl)benzenesulfonamide**.

Workflow for Safe Handling and Disposal of N-(2,5-dichlorophenyl)benzenesulfonamide

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Caption: Workflow for the safe handling and disposal of **N-(2,5-dichlorophenyl)benzenesulfonamide**.

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